

# A Historical and Technical Guide to the Scientific Applications of Aluminium Acetotartrate

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## Compound of Interest

Compound Name: Aluminium acetotartrate

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## Introduction

**Aluminium acetotartrate**, a compound of aluminium, acetic acid, and tartaric acid, has a notable history in the annals of science, primarily for its therapeutic applications.<sup>[1]</sup> Historically known by the trade name Alsol, this substance was valued for its astringent and antiseptic properties.<sup>[2]</sup> Comprising approximately 70% basic aluminium acetate and 30% tartaric acid, it was formulated in various preparations for topical use. This technical guide delves into the historical scientific applications of **Aluminium acetotartrate**, presenting available quantitative data, detailing experimental and preparation protocols from historical sources, and visualizing the logical processes of its application.

## Historical Therapeutic Applications and Formulations

**Aluminium acetotartrate** was historically employed in a range of topical therapeutic preparations, leveraging its ability to constrict tissues and inhibit microbial growth.<sup>[1]</sup> Its applications, documented in early 20th-century pharmaceutical literature, spanned from respiratory affections to dermatological conditions.

## Quantitative Data from Historical Formulations

The following table summarizes the concentrations of **Aluminium acetotartrate** used in various historical preparations, based on information from early 20th-century sources.

Application	Formulation	Concentration of Aluminium Acetotartrate	Historical Source Reference
Affections of the Respiratory Tract	Nasal Douche	0.5% - 2% solution	Druggists Circular, 1912[1]
General Astringent/Antiseptic	Aqueous Solution (as a substitute for aluminium acetate solution)	1% - 3% solution	Druggists Circular, 1912[1]
Frostbite and Balanitis	Lotion	Concentrated solution	Druggists Circular, 1912[1]
Atrophic Rhinitis	Snuff (in combination with boric acid)	Not specified	Druggists Circular, 1912[1]
Antiseptic Vulnerary	Ointment/Cream ("Alsol Cream")	Not specified	The Modern Materia Medica, 1912[2]

## Experimental and Preparation Protocols

Detailed experimental protocols from the early 20th century are scarce. However, based on historical pharmaceutical practices and the available literature, the following represents a logical reconstruction of the preparation methods for various **Aluminium acetotartrate** formulations.

### Preparation of Aluminium Acetotartrate Solutions (General Protocol)

The preparation of aqueous solutions of **Aluminium acetotartrate** for topical use would have followed a standard dissolution procedure.

Materials:

- **Aluminium acetotartrate** powder (crystals)<sup>[1]</sup>
- Distilled water
- Measuring apparatus (e.g., graduated cylinder, balance)
- Mixing vessel (e.g., beaker, flask)
- Stirring rod

#### Methodology:

- Accurately weigh the desired amount of **Aluminium acetotartrate** powder based on the target concentration (e.g., for a 1% solution, 1 gram of powder per 100 mL of water).
- Measure the appropriate volume of distilled water.
- Gradually add the **Aluminium acetotartrate** powder to the water while continuously stirring.
- Continue stirring until the powder is completely dissolved. The substance is noted to be freely but exceedingly slowly soluble in water.<sup>[1]</sup>
- The resulting solution is then ready for its intended application (e.g., as a nasal douche or topical lotion).

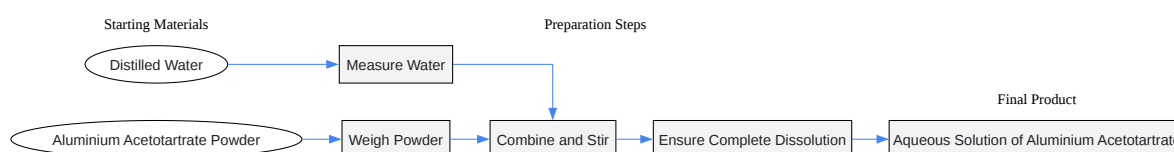
## Historical Application Protocols

- **Nasal Douche:** The prepared 0.5-2% solution would be administered into the nasal passages using a nasal douche apparatus, a common medical device in the early 20th century for nasal irrigation.
- **Lotion for Frostbite:** A concentrated solution would be topically applied to the affected area. The astringent properties were likely intended to reduce inflammation and harden the skin.
- **Snuff for Atrophic Rhinitis:** **Aluminium acetotartrate** powder would be mixed with boric acid powder. This mixture would then be used as a snuff, inhaled into the nasal cavity to exert its astringent and antiseptic effects on the atrophied nasal mucosa.

- Antiseptic Ointment ("Alsol Cream"): While the exact formulation of "Alsol Cream" is not detailed in the available sources, it would have involved incorporating **Aluminium acetotartrate** into a suitable ointment base, such as a mixture of fats and waxes, to create a semi-solid preparation for topical application to wounds and skin irritations.[2]

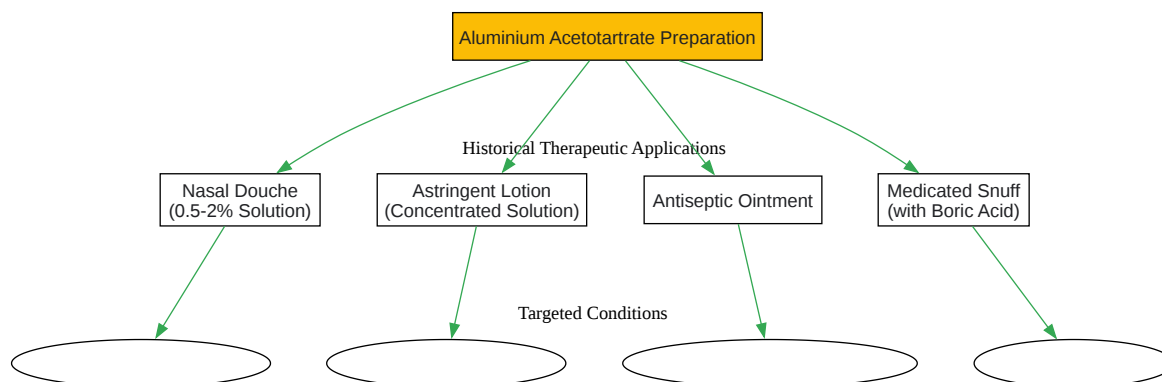
## Logical Workflow and Diagrams

The following diagrams, created using Graphviz (DOT language), illustrate the logical workflows for the preparation and application of **Aluminium acetotartrate** based on historical uses.



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Caption: Preparation of an aqueous solution of **Aluminium acetotartrate**.



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Caption: Historical therapeutic application pathways for **Aluminium acetotartrate**.

## Concluding Remarks

The historical scientific application of **Aluminium acetotartrate** was primarily focused on its topical use as an astringent and antiseptic agent. While detailed clinical trial data and in-depth mechanistic studies from the early 20th century are not available in modern databases, the surviving pharmaceutical literature provides a clear picture of its role in medicine of that era. The formulations were straightforward, relying on the dissolution of the compound in water or its incorporation into simple delivery systems like ointments and powders. These historical applications laid the groundwork for the later development of more refined topical astringent and antiseptic therapies. Further archival research into historical pharmacopoeias and medical journals may yet yield more detailed quantitative data and specific formulations.

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